

Proper Disposal Procedures: (2S)-2-(methylamino)pentanoic acid

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Compound of Interest

Compound Name:	(2S)-2-(methylamino)pentanoic acid
CAS No.:	19653-78-2
Cat. No.:	B554859

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Chemical Name: **(2S)-2-(methylamino)pentanoic acid** Synonyms:

-Methyl-L-norvaline;

-Me-Norvaline CAS Number: 20588-32-3 (Free base) / 221348-99-0 (HCl salt) Molecular Formula:

Executive Safety & Hazard Assessment

Senior Scientist Note: While amino acids are often viewed as benign "biological" reagents,

-methylated derivatives like **(2S)-2-(methylamino)pentanoic acid** possess specific chemical properties that dictate strict segregation protocols. The primary risk in disposal is not acute toxicity, but chemical incompatibility leading to the formation of carcinogenic byproducts.

Hazard Profile (GHS Classification)

Based on structural analogs and functional group analysis:

- Skin/Eye Irritation: Category 2 (Warning: Causes skin and serious eye irritation).[1]

- Respiratory Irritation: Category 3 (May cause respiratory irritation).
- Acute Toxicity: Low acute toxicity, but data is limited. Treat as a "Research Chemical of Unknown Toxicity."

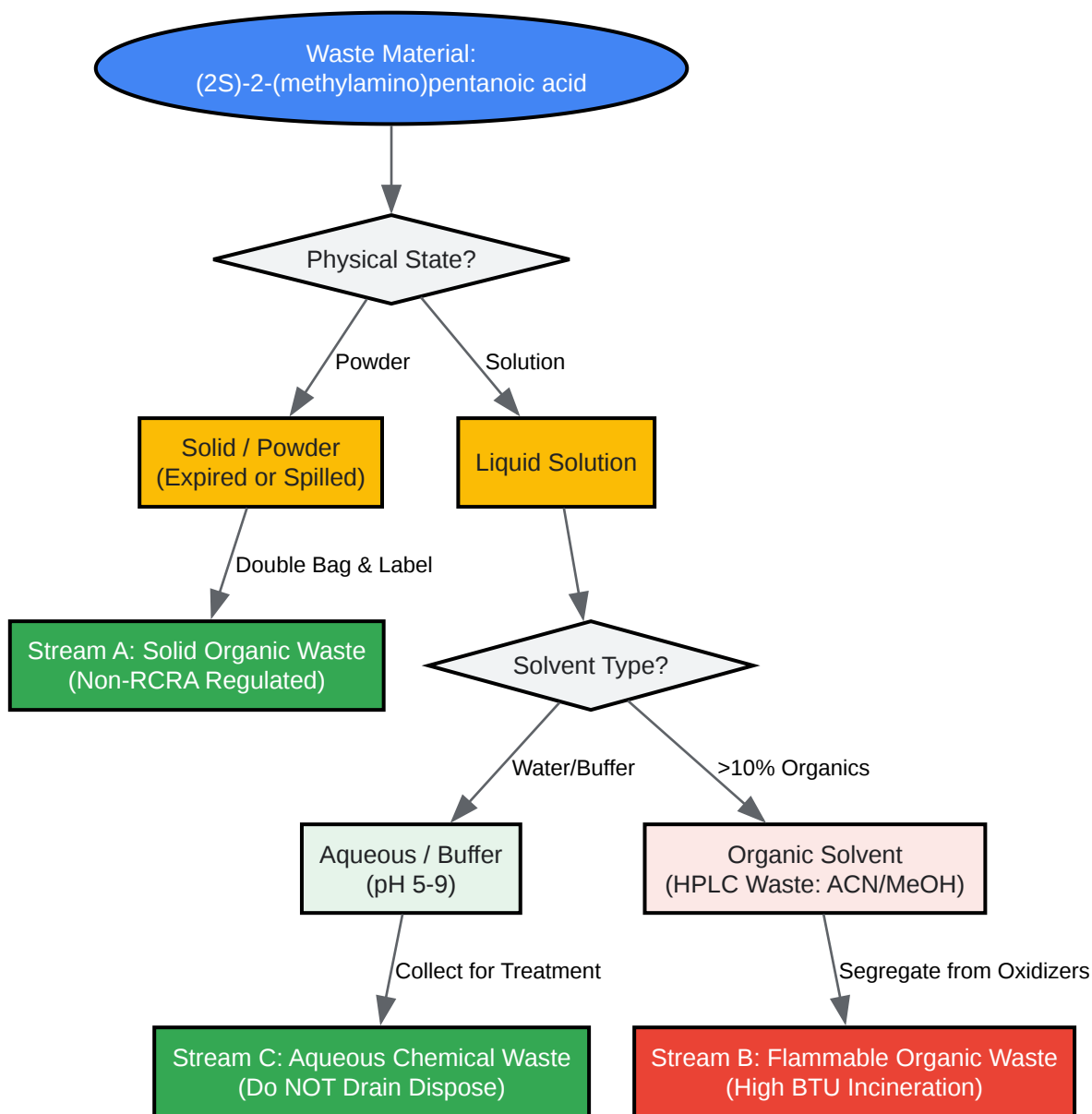
The Critical Segregation Rule (The "Nitrosamine Hazard")

This compound contains a secondary amine functional group.

- Mechanism: In the presence of nitrosating agents (e.g., Nitrites, Nitrous Acid, Nitric Acid), secondary amines undergo
 - nitrosation to form
 - nitrosamines.
- Risk: Many
 - nitrosamines are potent carcinogens.
- Operational Directive: NEVER dispose of this compound in waste containers containing strong oxidizing acids (specifically Nitric Acid) or nitrite salts.

Waste Stream Decision Matrix

The following protocol defines the correct waste stream based on the physical state and solvent composition of the material.



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Figure 1: Decision matrix for categorizing **(2S)-2-(methylamino)pentanoic acid** waste streams.

Detailed Disposal Protocols

Scenario A: Solid Waste (Pure Compound)

Applicable to: Expired shelf stock, contaminated solids, spill cleanup residues.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or double-bag in thick (6-mil) polyethylene bags.
- Labeling:
 - Chemical Name: **(2S)-2-(methylamino)pentanoic acid**.
 - Constituents: 100%.
 - Hazard Checkbox: Irritant.
 - RCRA Code: None (Non-Regulated Chemical Waste), unless mixed with listed solvents.
- Disposal Path: Lab Pack for high-temperature incineration.

Scenario B: Liquid Organic Waste (HPLC/Synthesis)

Applicable to: Reaction mixtures, HPLC eluents (Acetonitrile/Methanol).

- Container: HDPE or Glass solvent carboy (Safety Coated).
- Compatibility Check: Ensure the carboy does not contain oxidizing acids (Nitric, Perchloric) or active metals.
- Labeling:
 - List all solvents (e.g., Acetonitrile 50%, Water 49%,
-Me-Norvaline 1%).
 - Mark as Flammable (due to solvent content).
- Disposal Path: Fuel blending or Incineration.[\[1\]](#)

Scenario C: Aqueous Solutions

Applicable to: Stock solutions, buffers.

- **Prohibition:** Do not pour down the sanitary sewer. While amino acids are biodegradable, research-grade derivatives often lack sufficient ecotoxicity data to justify drain disposal under local municipal codes.
- **Neutralization:** If the solution is highly acidic or basic due to additives, adjust pH to 5–9 before aggregating.
- **Container:** Standard aqueous waste carboy.

Spill Cleanup & Emergency Procedures

Pre-requisite: Wear nitrile gloves, safety goggles, and a lab coat. If handling >50g of dry powder, use a dust mask (N95) or work in a fume hood.

Step	Action	Rationale
1. Isolate	Demarcate the area. Notify nearby personnel.	Prevents tracking of the chemical into clean zones.
2.[2] Contain	If liquid: Dike with absorbent pads. If solid: Cover with damp paper towels (to prevent dust).	Minimizes aerosolization of the irritant powder.
3. Clean	Solid: Scoop carefully into a disposable container. Liquid: Absorb with vermiculite or chem-pads.	Mechanical removal reduces chemical load before washing.
4. Decontaminate	Wash the surface with water and mild detergent.	Amino acids are water-soluble; simple washing is effective.
5. Dispose	Place all cleanup materials (gloves, pads) into Scenario A (Solid Waste).	Contaminated debris is treated as chemical waste.

Regulatory & Compliance Data

RCRA Status (USA)

Under the Resource Conservation and Recovery Act (RCRA):

- P-List/U-List: Not listed.
- Characteristic Waste: Not ignitable, corrosive, or reactive in pure form.
- Classification: Non-RCRA Regulated Chemical Waste.
- Note: If dissolved in a solvent like Methanol (F003) or Acetonitrile, the mixture becomes a hazardous waste based on the solvent's characteristics.

Storage for Disposal

- Store Away From: Nitric Acid, Perchlorates, Permanganates.[3]
- Shelf Life: Stable.[2][4] Does not form peroxides.[4]

References

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